

# Proper Disposal of AK 295: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: AK 295

Cat. No.: B1664479

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For researchers, scientists, and drug development professionals handling **AK 295**, a selective calpain inhibitor, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **AK 295** (CAS No. 160399-35-9) is not publicly available, general procedures for the disposal of research-grade chemical waste should be strictly followed. The information available indicates that **AK 295** is used for research purposes in fields such as infection, inflammation, and cardiovascular and neurological diseases.<sup>[1]</sup>

## Key Chemical Data

A summary of the known quantitative data for **AK 295** is provided below. This information is essential for correct labeling and documentation when preparing the compound for waste disposal.

Property	Value
CAS Number	160399-35-9 <sup>[2]</sup> <sup>[3]</sup>
Molecular Formula	C <sub>26</sub> H <sub>40</sub> N <sub>4</sub> O <sub>6</sub> <sup>[2]</sup> <sup>[3]</sup>
Molecular Weight	504.62 g/mol <sup>[3]</sup>
Purity	≥99%
Storage Temperature	Short term: 0 - 4 °C, Long term: -20 °C <sup>[2]</sup>

## Step-by-Step Disposal Procedures

Given the absence of a specific Safety Data Sheet, a conservative approach to disposal is required. Treat **AK 295** as a potentially hazardous chemical. The following step-by-step guide outlines the recommended operational plan for its disposal.

1. Personal Protective Equipment (PPE): Before handling **AK 295** for disposal, ensure appropriate PPE is worn. This includes, but is not limited to:

- NIOSH-approved respirator
- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles
- Lab coat

2. Waste Segregation and Collection:

- Solid Waste: Collect any solid **AK 295**, contaminated lab supplies (e.g., weigh boats, pipette tips, gloves), and spill cleanup materials in a dedicated, leak-proof container.
- Liquid Waste: Solutions containing **AK 295** should be collected in a separate, sealed, and clearly labeled waste container. Do not mix with other solvent waste streams unless compatibility is confirmed. One vendor notes that the compound is shipped as a non-hazardous chemical, but it is best practice to handle it with care.<sup>[2]</sup>

3. Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name ("**AK 295**"), the CAS number (160399-35-9), and the approximate quantity.
- Include the date of accumulation.

4. Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.

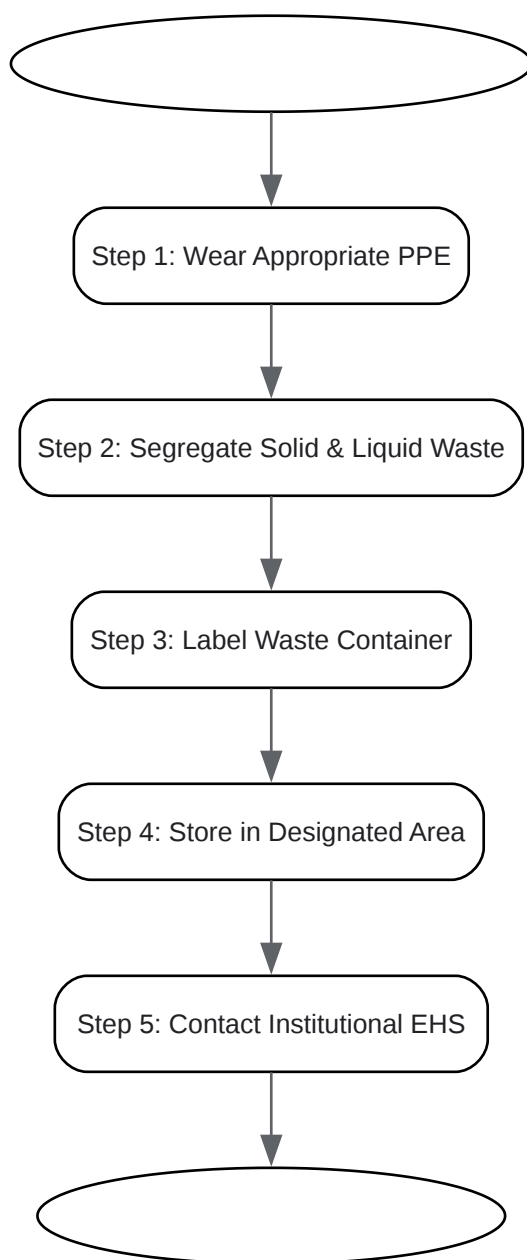
- Ensure the storage area is away from incompatible materials.

#### 5. Institutional Protocol and Professional Disposal:

- Crucially, contact your institution's Environmental Health and Safety (EHS) department. They will provide specific guidance based on local, state, and federal regulations.
- Arrange for a licensed hazardous waste disposal company to collect the waste. Do not attempt to dispose of **AK 295** down the drain or in regular trash.

## Disposal Workflow Diagram

The following diagram illustrates the general workflow for the proper disposal of **AK 295**.



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